

# sodium 2-naphtholate synthesis from 2-naphthol and sodium hydroxide

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## Compound of Interest

Compound Name: Sodium 2-naphtholate

Cat. No.: B1613159

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## Synthesis of Sodium 2-Naphtholate: A Technical Guide

Authored for Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **sodium 2-naphtholate** from 2-naphthol and sodium hydroxide. The document provides a comprehensive overview of the reaction, including detailed experimental protocols, key quantitative data, and visual representations of the synthesis workflow and underlying chemical transformation.

## Core Concepts and Reaction Mechanism

The synthesis of **sodium 2-naphtholate** from 2-naphthol is a classic acid-base reaction. 2-Naphthol, a weak acid, reacts with a strong base, sodium hydroxide, to form the corresponding salt, **sodium 2-naphtholate**, and water. The hydroxyl group on the naphthalene ring of 2-naphthol is deprotonated by the hydroxide ion.

The reaction is typically carried out in an aqueous solution or a suitable organic solvent, such as ethanol. The formation of the sodium salt significantly increases the water solubility of the naphthol derivative.

## Quantitative Data

The following tables summarize the key quantitative data for the reactants and the product.

Table 1: Physicochemical Properties of Reactants and Product

Compound	Chemical Formula	Molar Mass ( g/mol )	Melting Point (°C)	Boiling Point (°C)	Appearance
2-Naphthol	C <sub>10</sub> H <sub>8</sub> O	144.17	121-123	285-286	Colorless to yellowish crystalline solid[1]
Sodium Hydroxide	NaOH	40.00	318	1388	White solid
Sodium 2-Naphtholate	C <sub>10</sub> H <sub>7</sub> NaO	166.15	>300	Decomposes	Grayish-white to reddish-brown powder[2]

Table 2: Solubility Data

Compound	Solubility in Water	Solubility in Other Solvents
2-Naphthol	0.74 g/L[1]	Soluble in ethanol, ether, chloroform, benzene[3]
Sodium Hydroxide	111 g/100 mL (20 °C)	Soluble in ethanol, methanol, glycerol
Sodium 2-Naphtholate	Very soluble[2]	Soluble in ethanol

## Experimental Protocol

This section provides a detailed methodology for the synthesis of an aqueous solution of **sodium 2-naphtholate**.

Materials:

- 2-Naphthol (C<sub>10</sub>H<sub>8</sub>O)

- Sodium Hydroxide (NaOH)
- Distilled Water
- Ethanol (optional, as a solvent)
- Magnetic stirrer and stir bar
- Beakers and graduated cylinders
- Heating plate (if necessary for dissolution)

#### Procedure:

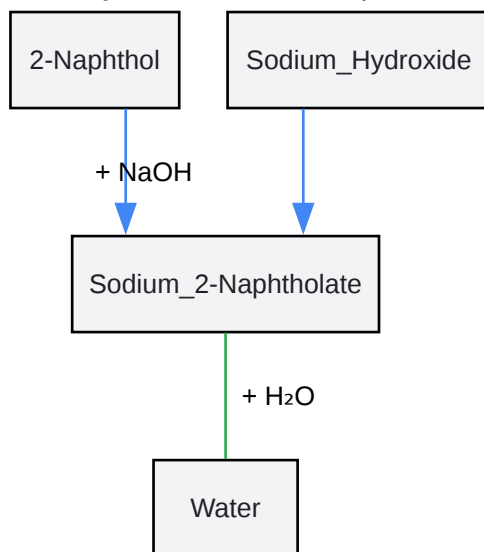
- **Preparation of Sodium Hydroxide Solution:** Prepare a 24% (w/v) aqueous solution of sodium hydroxide. For example, dissolve 24 g of NaOH pellets in distilled water and make up the volume to 100 mL.
- **Reaction Mixture:** In a suitable beaker, add 41.0 g (0.285 moles) of 2-naphthol to 210 mL of distilled water.
- **Addition of Base:** While stirring the 2-naphthol suspension, slowly add 59.7 mL of the 24% sodium hydroxide solution.
- **Dissolution:** Continue stirring the mixture until all the solid 2-naphthol has dissolved, indicating the formation of **sodium 2-naphtholate**. Gentle heating may be applied to facilitate dissolution.
- **Final Dilution:** Once a clear solution is obtained, it can be diluted with water to the desired final concentration. For instance, it can be diluted to a final volume of 567 mL.

**Stoichiometry:** The reaction proceeds in a 1:1 molar ratio between 2-naphthol and sodium hydroxide. It is common practice to use a slight excess of the base to ensure complete conversion of the 2-naphthol.

## Visualizing the Process

The following diagrams illustrate the chemical reaction and the experimental workflow.

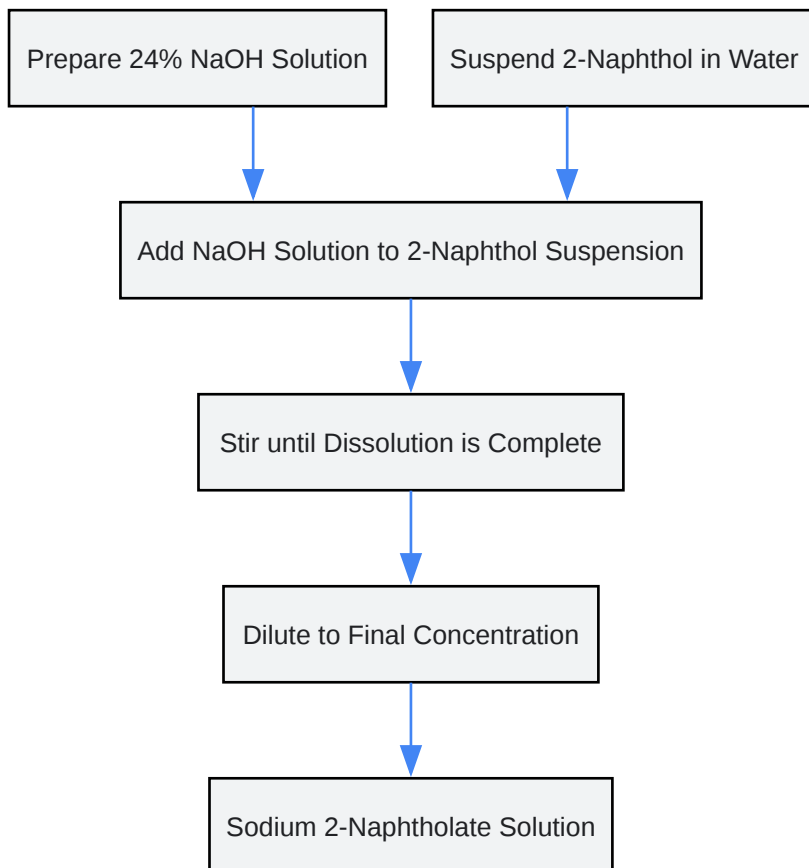
## Reaction Pathway for Sodium 2-Naphtholate Synthesis



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Caption: Chemical reaction scheme for the synthesis of **sodium 2-naphtholate**.

## Experimental Workflow for Sodium 2-Naphtholate Synthesis



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Caption: Step-by-step workflow for the laboratory synthesis of **sodium 2-naphtholate**.

## Safety Precautions

- Sodium Hydroxide: Corrosive and can cause severe burns. Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- 2-Naphthol: Harmful if swallowed or inhaled and can cause skin and eye irritation. Use in a well-ventilated area and wear appropriate PPE.

This guide provides a foundational understanding and practical instructions for the synthesis of **sodium 2-naphtholate**. For specific applications, further optimization of reaction conditions and purification steps may be necessary.

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## References

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